

Bufuralol-d9 HCl: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Bufuralol-d9 Hydrochloride*

CAS No.: *1173023-51-2*

Cat. No.: *B563038*

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Introduction: The Quintessential Internal Standard for Bioanalytical Assays

Bufuralol-d9 Hydrochloride (HCl) is the deuterated analogue of Bufuralol HCl, a well-characterized non-selective β -adrenergic receptor antagonist. While Bufuralol itself has been a valuable tool in pharmacology for its action on β -receptors and as a probe substrate for the cytochrome P450 enzyme CYP2D6, its deuterated form, Bufuralol-d9 HCl, has carved out a critical niche in the realm of drug metabolism and pharmacokinetics (DMPK)[1][2]. The strategic replacement of nine hydrogen atoms with deuterium significantly increases its molecular weight without fundamentally altering its chemical behavior. This isotopic labeling makes it an ideal internal standard for the quantification of bufuralol in complex biological matrices using mass spectrometry-based assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS)[3].

The rationale behind using a stable isotope-labeled internal standard like Bufuralol-d9 HCl is rooted in the principles of analytical chemistry. It co-elutes with the unlabeled analyte (bufuralol)

and experiences similar ionization efficiency and potential matrix effects in the mass spectrometer. This allows for highly accurate and precise quantification by correcting for variations during sample preparation and analysis. This guide provides an in-depth overview of the physical and chemical properties of Bufuralol-d9 HCl, its applications, and a detailed protocol for its use in a typical bioanalytical workflow.

Physicochemical Properties: A Comparative Overview

The physical and chemical properties of Bufuralol-d9 HCl are largely comparable to its non-deuterated counterpart. However, the introduction of deuterium atoms results in a higher molecular weight. The following table summarizes the key physicochemical properties of both Bufuralol-d9 HCl and Bufuralol HCl.

Property	Bufuralol-d9 Hydrochloride	Bufuralol Hydrochloride (for comparison)
Chemical Name	α -[[[(1,1-Dimethylethyl-d9)amino]methyl]-7-ethyl-2-benzofuranmethanol, monohydrochloride	α -[[[(1,1-dimethylethyl)amino]methyl]-7-ethyl-2-benzofuranmethanol, monohydrochloride[4][5]
CAS Number	1173023-51-2[4]	60398-91-6[4][5]
Molecular Formula	C ₁₆ H ₁₅ D ₉ ClNO ₂	C ₁₆ H ₂₃ NO ₂ • HCl[4][5]
Molecular Weight	306.88 g/mol [4]	297.82 g/mol [5]
Appearance	Off-White to Pale Beige Solid	Crystalline solid[5]
Melting Point	Not explicitly reported. Expected to be similar to the unlabeled compound.	143-146 °C
Solubility	Slightly soluble in methanol.	Soluble in water, methanol, DMF (~15 mg/ml), DMSO (~10 mg/ml), Ethanol (~15 mg/ml), and PBS (pH 7.2, ~5 mg/ml). [5]
UV/Vis (λ_{max})	Not explicitly reported. Expected to be identical to the unlabeled compound.	209, 248 nm[6]
Storage	2-8°C Refrigerator or -20°C	-20°C[5][6]
Stability	Stable	Aqueous solutions of the unlabeled compound are not recommended for storage for more than one day.[6] The solid form is stable for at least 4 years at -20°C.[6]
Isotopic Purity	≥99% deuterated forms (d1-d9); ≤1% d0	Not Applicable

Chemical Structure and Isotopic Labeling

The chemical structure of Bufuralol consists of a benzofuran ring system linked to an amino alcohol side chain. In Bufuralol-d9 HCl, nine hydrogen atoms on the tert-butyl group are replaced with deuterium.

Caption: Chemical structure of Bufuralol-d9.

Spectral Data

While detailed, publicly available spectra for Bufuralol-d9 HCl are scarce, its primary application in mass spectrometry means its mass spectral properties are of greatest interest.

Mass Spectrometry: The key characteristic of Bufuralol-d9 HCl is its mass shift compared to the unlabeled compound. The protonated molecule ($[M+H]^+$) of Bufuralol would have a mass-to-charge ratio (m/z) of approximately 262.4. For Bufuralol-d9, this would be shifted to approximately 271.4. This mass difference is the basis for its use as an internal standard in LC-MS/MS methods. The fragmentation pattern upon collision-induced dissociation (CID) is expected to be similar to that of unlabeled bufuralol, with the mass of the fragments containing the deuterated tert-butyl group shifted by +9 Da.

Applications in Research and Drug Development

The primary and most critical application of Bufuralol-d9 HCl is as an internal standard for the quantitative analysis of bufuralol in biological samples. This is particularly important in:

- **Pharmacokinetic Studies:** Accurately determining the absorption, distribution, metabolism, and excretion (ADME) of bufuralol.
- **Drug-Drug Interaction Studies:** Investigating the potential of other drugs to inhibit or induce the metabolism of bufuralol, which is a probe for CYP2D6 activity.
- **Metabolism Studies:** Quantifying the formation of bufuralol metabolites, such as 1'-hydroxybufuralol[3][7].
- **Toxicology Studies:** Assessing the exposure levels of bufuralol in preclinical and clinical safety evaluations.

The use of a stable isotope-labeled internal standard like Bufuralol-d9 HCl is considered the gold standard in bioanalysis as it minimizes analytical variability and improves the accuracy and precision of the results[8].

Experimental Protocol: Quantification of Bufuralol in Human Plasma using LC-MS/MS with Bufuralol-d9 HCl as an Internal Standard

This section provides a representative, step-by-step methodology for the use of Bufuralol-d9 HCl in a typical bioanalytical assay.

1. Preparation of Stock and Working Solutions:

- Bufuralol Stock Solution (1 mg/mL): Accurately weigh and dissolve Bufuralol HCl in methanol.
- Bufuralol-d9 HCl Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve Bufuralol-d9 HCl in methanol.
- Working Solutions: Prepare serial dilutions of the bufuralol stock solution in methanol:water (1:1, v/v) to create calibration standards. Prepare a working solution of the IS by diluting the IS stock solution in methanol:water (1:1, v/v).

2. Sample Preparation (Protein Precipitation):

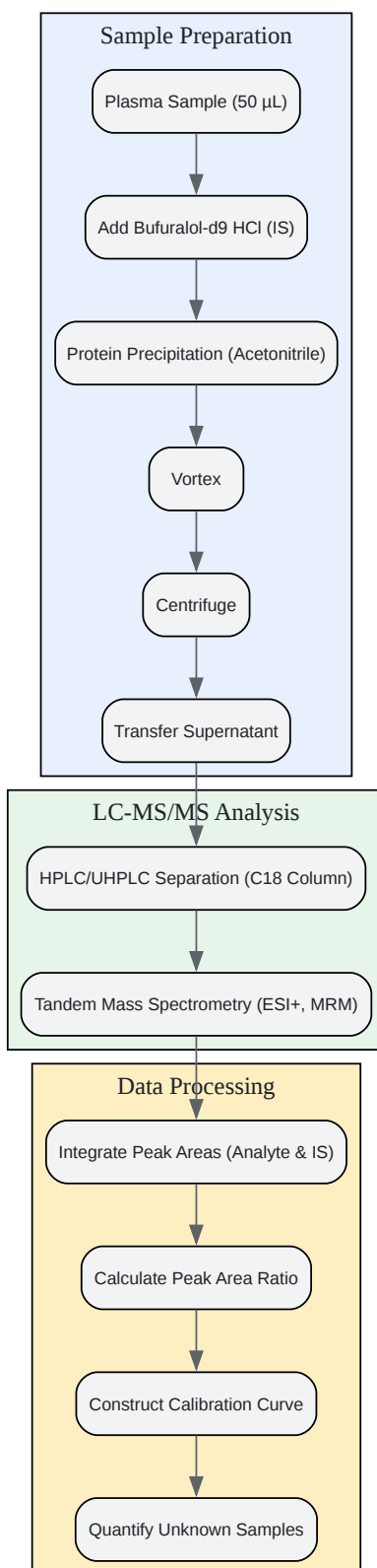
- Pipette 50 μ L of human plasma (blank, calibration standard, or unknown sample) into a 1.5 mL microcentrifuge tube.
- Add 10 μ L of the Bufuralol-d9 HCl working solution (the internal standard).
- Add 150 μ L of acetonitrile to precipitate the plasma proteins.
- Vortex for 1 minute to ensure thorough mixing.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC) System: A standard HPLC or UHPLC system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution: A suitable gradient to separate bufuralol from endogenous plasma components.
- Injection Volume: 5 μ L.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
 - Bufuralol: Precursor ion (Q1) m/z 262.2 -> Product ion (Q3) m/z 185.1
 - Bufuralol-d9 (IS): Precursor ion (Q1) m/z 271.2 -> Product ion (Q3) m/z 185.1

4. Data Analysis:

- Integrate the peak areas for both bufuralol and Bufuralol-d9 HCl.
- Calculate the peak area ratio (bufuralol / Bufuralol-d9 HCl).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of bufuralol in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Caption: Bioanalytical workflow for bufuralol quantification.

Stability and Storage

Bufuralol-d9 HCl should be stored under appropriate conditions to ensure its integrity. It is typically supplied as a solid and should be stored at either 2-8°C or -20°C, as recommended by the supplier[1]. Once dissolved, particularly in aqueous solutions, it is advisable to use the solution promptly, as the unlabeled compound is not recommended for storage in aqueous solutions for more than a day[6]. Stock solutions in organic solvents like methanol should be stored at low temperatures (-20°C or below) and protected from light.

Conclusion

Bufuralol-d9 HCl is an indispensable tool for researchers in drug metabolism, pharmacokinetics, and related fields. Its physical and chemical properties, being nearly identical to its unlabeled counterpart save for its mass, make it the ideal internal standard for quantitative bioanalysis. The use of Bufuralol-d9 HCl in LC-MS/MS assays ensures the generation of high-quality, reliable data, which is fundamental to the successful development of new therapeutic agents. This guide provides the foundational knowledge required for the effective implementation of Bufuralol-d9 HCl in the laboratory, empowering researchers to conduct robust and accurate bioanalytical studies.

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